

Terbium(III,IV) Oxide: A Comprehensive Technical Overview

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Compound of Interest

Compound Name: *Terbium(III,IV) oxide*

Cat. No.: *B7798104*

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The chemical formula for **Terbium(III,IV) oxide** is Tb_4O_7 . Also known as tetraterbium heptaoxide, this mixed-valence compound is a crucial material in various advanced technological applications.[1][2] This technical guide provides an in-depth analysis of its properties, synthesis, and characterization for researchers, scientists, and professionals in drug development.

Core Properties and Characteristics

Terbium(III,IV) oxide is a dark brown to black, hygroscopic solid that is thermally stable and insoluble in water.[1][2][3] It is one of the most significant commercial terbium compounds, notable for containing terbium in both the +3 and +4 oxidation states.[1][2] While generally considered to have a cubic crystal structure, some studies suggest that what is often identified as Tb_4O_7 may be a two-phase mixture of other terbium oxides, such as trigonal Tb_7O_{12} and triclinic $Tb_{11}O_{20}$. [4][5] Further research is needed to resolve this structural ambiguity definitively.

The compound is a p-type semiconductor and exhibits strong magnetic properties. Its most prominent application stems from its role as a green phosphor in lighting and display technologies, owing to the characteristic green luminescence of the Tb^{3+} ion.[6]

Quantitative Data Summary

The following table summarizes key quantitative data for **Terbium(III,IV) oxide**:

Property	Value	References
Chemical Formula	Tb ₄ O ₇	[1][2][4][7][8]
Molar Mass	747.70 g/mol	[2][4]
Appearance	Dark brown to black hygroscopic solid	[1][2][3]
Density	7.3 g/cm ³	[1][2]
Melting Point	Decomposes to Tb ₂ O ₃	[1][2]
Crystal System	Cubic (disputed)	[4][8]
Solubility	Insoluble in water; soluble in strong acids	[1][8][9]
Ionic Radius (Tb ³⁺)	93 pm	[10]
Ionic Radius (Tb ⁴⁺)	89 pm	[10]

Experimental Protocols

Synthesis of Terbium(III,IV) Oxide via Thermal Decomposition of Terbium Oxalate

A widely employed method for synthesizing Tb₄O₇ is the thermal decomposition of terbium oxalate (Tb₂(C₂O₄)₃·nH₂O). [1][2]

Methodology:

- **Precursor Preparation:** Terbium oxalate is used as the precursor material.
- **Calcination:** The terbium oxalate is placed in a crucible and heated in a furnace under an air atmosphere.

- Heating Profile: The temperature is ramped up to 1000 °C and held for several hours.[1] The exact duration may vary depending on the desired particle size and crystallinity.
- Cooling: After the calcination period, the furnace is cooled down to room temperature.
- Product Collection: The resulting dark brown to black powder of Tb₄O₇ is collected.

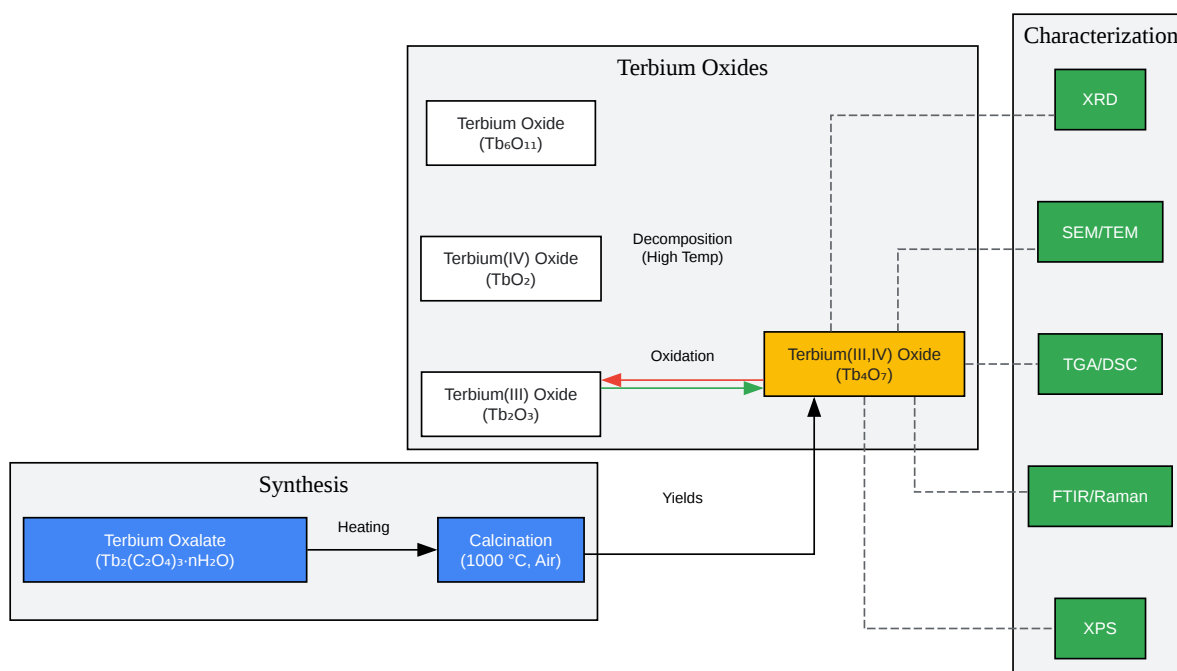
Characterization Techniques

To ensure the successful synthesis and to understand the properties of the resulting **Terbium(III,IV) oxide**, a suite of characterization techniques is typically employed:

- X-ray Diffraction (XRD): To determine the crystal structure, phase purity, and crystallite size of the synthesized material.
- Scanning Electron Microscopy (SEM) and Transmission Electron Microscopy (TEM): To visualize the morphology, particle size, and microstructure of the Tb₄O₇ powder.
- Thermogravimetric Analysis (TGA) and Differential Scanning Calorimetry (DSC): To study the thermal stability and decomposition behavior of the material.
- Fourier-Transform Infrared (FTIR) and Raman Spectroscopy: To investigate the vibrational modes of the terbium-oxygen bonds and confirm the absence of organic residues from the precursor.
- X-ray Photoelectron Spectroscopy (XPS): To determine the elemental composition and the oxidation states of terbium (Tb³⁺ and Tb⁴⁺) on the surface of the material.

Signaling Pathways and Logical Relationships

The synthesis of **Terbium(III,IV) oxide** is part of a larger network of terbium oxide chemistry. The following diagram illustrates the relationship between different terbium oxides and a simplified workflow for the synthesis and characterization of Tb₄O₇.



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Caption: Synthesis and characterization workflow for Tb₄O₇.

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